

Safeguarding Your Research: Essential Safety and Handling of 19:0 PC

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Compound of Interest

Compound Name: 19:0 PC

Cat. No.: B15577822

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling 1,2-dinonadecanoyl-sn-glycero-3-phosphocholine (**19:0 PC**), a key reagent in various research applications. Adherence to these procedures will minimize risks and ensure proper disposal, fostering a culture of safety and responsibility in your laboratory.

Immediate Safety and Handling Information

19:0 PC is commonly supplied in two forms: a solid powder and a solution in chloroform. The required personal protective equipment (PPE) and handling procedures differ significantly depending on the form.

For solid (powder) **19:0 PC**:

The solid form of **19:0 PC** is not classified as a hazardous substance. However, standard laboratory safety precautions should always be observed.

- Personal Protective Equipment (PPE):
 - Gloves: Wear standard laboratory gloves (e.g., nitrile) to prevent skin contact.

- Eye Protection: Safety glasses or goggles are required to protect from dust particles.
- Lab Coat: A standard lab coat should be worn to protect clothing.
- Handling:
 - Avoid generating dust when handling the powder.
 - Use in a well-ventilated area.
 - Wash hands thoroughly after handling.
- Spill Cleanup:
 - In case of a spill, sweep up the solid material carefully to avoid creating dust.
 - Place the spilled material into a suitable container for disposal.
- Disposal:
 - Dispose of waste in accordance with local, state, and federal regulations. While not classified as hazardous, it should not be disposed of in general waste streams without consulting your institution's environmental health and safety (EHS) office.

For **19:0 PC** in Chloroform:

When dissolved in chloroform, the primary hazards are associated with the solvent. Chloroform is harmful if swallowed, toxic if inhaled, causes skin and serious eye irritation, and is a suspected carcinogen and reproductive toxin.

- Personal Protective Equipment (PPE):
 - Gloves: Use chemical-resistant gloves (e.g., Viton® or laminate) suitable for working with chlorinated solvents. Standard nitrile gloves are not recommended for prolonged contact.
 - Eye Protection: Chemical safety goggles are mandatory. A face shield is recommended if there is a risk of splashing.

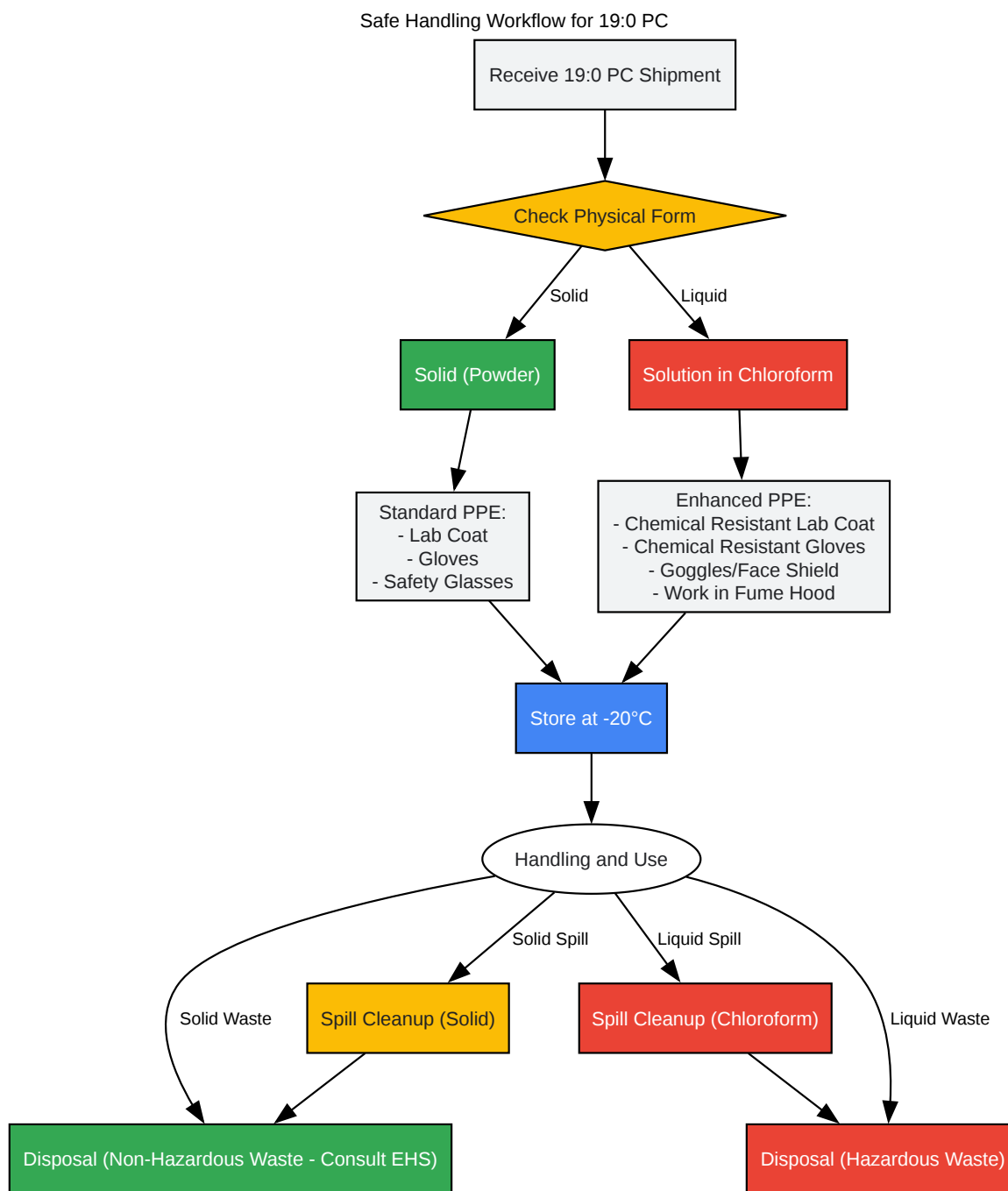
- Respiratory Protection: All handling of **19:0 PC** in chloroform should be conducted in a certified chemical fume hood to avoid inhalation of vapors. If a fume hood is not available, a respirator with an appropriate organic vapor cartridge may be required, based on a risk assessment.
- Lab Coat: A chemical-resistant lab coat or apron should be worn over a standard lab coat.
- Handling:
 - ALWAYS handle in a chemical fume hood.
 - Avoid contact with skin and eyes.
 - Keep the container tightly closed when not in use.
 - Prevent the release of vapors into the work environment.
- Spill Cleanup:
 - In the event of a spill, evacuate the area if necessary.
 - Wear appropriate PPE, including respiratory protection.
 - Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand, or earth).
 - Place the absorbent material into a sealed, labeled container for hazardous waste disposal.
 - Ventilate the area and wash the spill site after material pickup is complete.
- Disposal:
 - Dispose of unused **19:0 PC** in chloroform and any contaminated materials as hazardous waste.
 - Follow all institutional and regulatory guidelines for the disposal of chlorinated solvents.

Quantitative Data Summary

Property	19:0 PC (Solid)	19:0 PC in Chloroform
Physical State	Solid (Powder)	Liquid
Storage Temperature	-20°C[1]	-20°C
Purity	>99%[1]	>99% (of 19:0 PC)
Molecular Formula	C ₄₆ H ₉₂ NO ₈ P[1]	C ₄₆ H ₉₂ NO ₈ P in CHCl ₃
Molecular Weight	818.198 g/mol [1]	818.198 g/mol (solute)
Hazard Classification	Not classified as hazardous	Harmful, Toxic, Irritant, Carcinogen, Reproductive Toxin

Safe Handling Workflow

The following diagram outlines the key decision points and procedural steps for the safe handling of **19:0 PC** from receipt to disposal.



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Caption: Logical workflow for the safe handling of **19:0 PC**.

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References

- 1. [avantiresearch.com](https://www.avantiresearch.com) [[avantiresearch.com](https://www.avantiresearch.com)]
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